

Pyrimido[5,4-d]pyrimidin-4-ol: Comprehensive Disposal & Safety Guide

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Compound of Interest

Compound Name: *Pyrimido[5,4-d]pyrimidin-4-ol*

CAS No.: 28285-65-6

Cat. No.: B1497767

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Executive Summary & Safety Directive

Pyrimido[5,4-d]pyrimidin-4-ol (CAS: 28285-65-6) is a fused pyrimidine derivative often utilized in pharmaceutical research as a scaffold for kinase inhibitors and adenosine receptor antagonists.^[1] While not classified as a P-listed or U-listed acute hazardous waste under US EPA RCRA regulations, it must be managed as Non-Regulated Hazardous Waste (Organic) due to its bioactive potential and nitrogen-rich heterocyclic structure.

Core Directive: Do not dispose of this compound down the drain. All disposal must occur via high-temperature incineration at an approved facility to ensure complete thermal destruction of the heterocyclic ring system, preventing environmental accumulation of nitrogenous bioactive metabolites.

Hazard Identification & Technical Profile

Before initiating disposal, the waste stream must be accurately characterized. This compound is generally classified as an Irritant under GHS standards.

Parameter	Technical Specification
Chemical Name	Pyrimido[5,4-d]pyrimidin-4-ol
CAS Number	28285-65-6
Molecular Formula	C ₆ H ₄ N ₄ O
Physical State	Solid (typically off-white to pale yellow powder)
GHS Classification	Warning H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
Waste Code (RCRA)	Not Listed (P/U). ^{[2][3]} Manage as D001 (if ignitable solvents present) or General Organic Waste.

Personal Protective Equipment (PPE) Matrix

Trust in safety protocols begins with barrier protection. The following PPE is mandatory during weighing, solubilization, and waste transfer.

- Respiratory: N95 particulate respirator (minimum) or P100 if handling fine micronized powder outside a fume hood.
- Dermal: Nitrile gloves (0.11 mm minimum thickness). Double gloving recommended for solution preparation.
- Ocular: ANSI Z87.1 compliant chemical splash goggles. Safety glasses are insufficient for liquid waste pouring.
- Body: Standard laboratory coat (buttoned) and closed-toe shoes.

Step-by-Step Disposal Procedures

A. Solid Waste (Pure Substance)

Scenario: Expired reagent or excess dry powder.

- Containment: Transfer the solid directly into a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: **"Pyrimido[5,4-d]pyrimidin-4-ol, Solid"**
 - Hazard Checkbox: "Irritant", "Toxic" (Precautionary).
- Segregation: Store in the "Solid Organic Waste" satellite accumulation area. Do not mix with oxidizers (e.g., nitrates, permanganates) as the nitrogen-rich core can be reactive.

B. Liquid Waste (Reaction Mixtures & Mother Liquors)

Scenario: Compound dissolved in DMSO, Methanol, or DMF.

- Compatibility Check: Ensure the solvent stream is compatible. Pyrimido-pyrimidines are stable in common organic solvents but should not be mixed with strong acids in the waste container to avoid exothermic hydrolysis or gas evolution.
- Transfer: Pour into the "Halogenated" or "Non-Halogenated" Organic Waste carboy depending on the solvent used.
 - Note: If dissolved in DMSO/Water, use the Non-Halogenated stream.
- Rinsing: Triple rinse the original reaction vessel with a small volume of acetone or ethanol. Add these rinsates to the same waste carboy, NOT the sink.

C. Contaminated Debris (Sharps, Gloves, Weigh Boats)

- Solids: Place contaminated weigh boats, pipette tips, and gloves into a clear hazardous waste bag (often designated for "Dry Debris").
- Sharps: Needles used to inject solutions of this compound must go into a rigid Red Sharps Container, regardless of whether they are "infectious" or not, to prevent downstream injury.

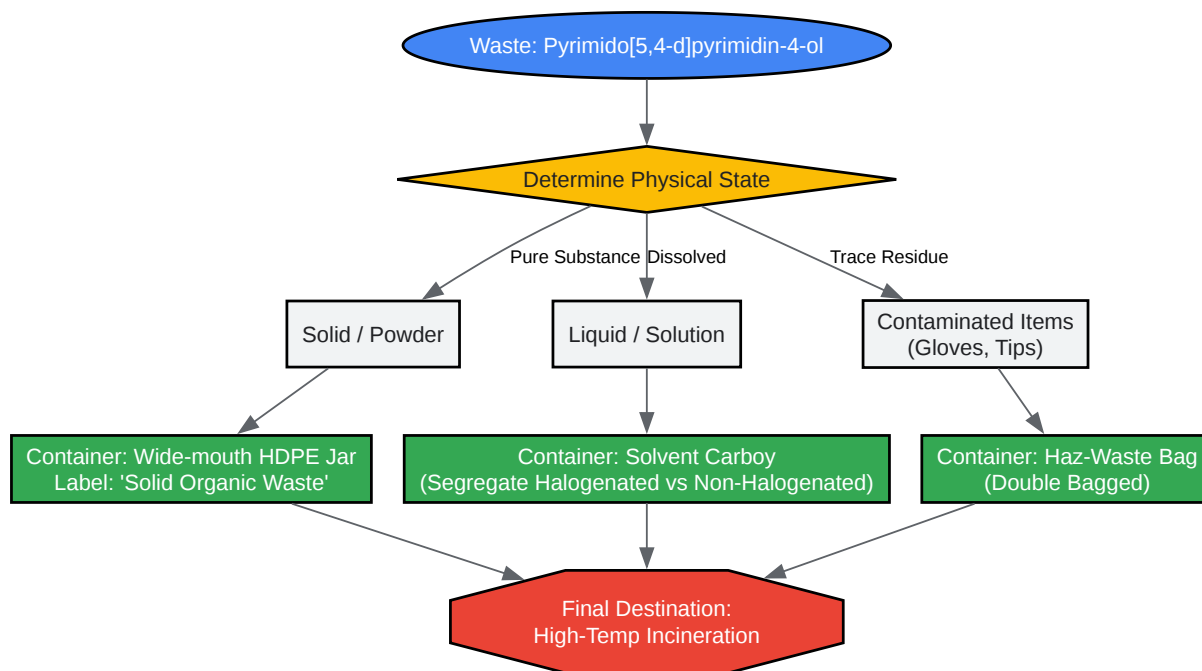
Spill Management Protocol

Causality: Fine powders disperse easily; immediate containment prevents inhalation risks.

- Evacuate & Ventilate: If a large amount (>10g) is spilled outside a hood, evacuate the immediate area for 15 minutes to allow dust to settle.
- PPE Upgrade: Don N95 respirator and double gloves.
- Containment: Cover the spill with a damp paper towel (soaked in water or ethanol) to prevent dust generation.
- Cleanup:
 - Scoop up the damp material and place it in a wide-mouth waste jar.
 - Wipe the surface with a soap/water solution followed by ethanol.
 - Dispose of all cleanup materials as Solid Hazardous Waste.

Visualized Disposal Workflow

The following diagram illustrates the decision logic for disposing of **Pyrimido[5,4-d]pyrimidin-4-ol** based on its physical state.



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Figure 1: Decision matrix for segregating **Pyrimido[5,4-d]pyrimidin-4-ol** waste streams to ensure compliance with incineration protocols.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 21948654, **Pyrimido[5,4-d]pyrimidin-4-ol**. Retrieved January 29, 2026, from [[Link](#)]
- National Research Council (US) Committee on Prudent Practices in the Laboratory (2011). *Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards*. National Academies Press. Retrieved from [[Link](#)]

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Sources

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. spectrabase.com [spectrabase.com]
- 3. chemwhat.com [chemwhat.com]
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